

In-Depth Technical Guide: Solubility of 6-Chloronicotinic Acid in Organic Solvents

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Compound of Interest

Compound Name: 6-Chloronicotinic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **6-chloronicotinic acid** in various organic solvents. The information presented herein is critical for process development, formulation design, and crystallization studies in the pharmaceutical and chemical industries. This document summarizes available quantitative data, details experimental protocols for solubility determination, and visualizes the experimental workflow.

Quantitative Solubility Data

The solubility of **6-chloronicotinic acid** has been systematically studied in a range of organic solvents. A key study, "Uncovering the solid-liquid equilibrium behavior of **6-Chloronicotinic acid** in eleven pure solvents by thermodynamic analysis and molecular dynamic simulation," determined the solubility using the gravimetric method at temperatures ranging from 283.15 K to 323.15 K.

The following table summarizes the mole fraction solubility (x) of **6-chloronicotinic acid** in eleven organic solvents at various temperatures, as reported in the aforementioned study.

Table 1: Mole Fraction Solubility (x) of **6-Chloronicotinic Acid** in Various Organic Solvents

Temperature (K)	Methanol	1-Propanol	Isopropyl Alcohol	2-Butanol	Isobutyl Alcohol	Methyl Acetate	Ethyl Acetate	Acetone	2-Butanone	Acetonitrile	1,4-Dioxane
283.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
288.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
293.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
298.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
303.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
308.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
313.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
318.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
323.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data

Note: The term "Data" indicates that the values are available in the cited research paper but are not accessible through the current search. For precise numerical values, direct consultation of the full-text article is required.

Qualitative solubility information from other sources indicates that **6-chloronicotinic acid** is also soluble in DMSO and slightly soluble in chloroform.^{[1][2]} One source states a water solubility of 2 mg/mL at 20°C.^{[1][2]}

Experimental Protocol: Isothermal Saturation

(Gravimetric Method)

The following is a detailed methodology for determining the solubility of **6-chloronicotinic acid** in an organic solvent using the isothermal saturation (gravimetric) method. This method is a reliable and widely used technique for generating accurate solubility data.

2.1. Materials and Equipment

- **6-Chloronicotinic Acid** (high purity)
- Selected Organic Solvents (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Calibrated digital thermometer
- Analytical balance (± 0.0001 g)
- Syringes with filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Pre-weighed weighing bottles or vials
- Drying oven or vacuum oven

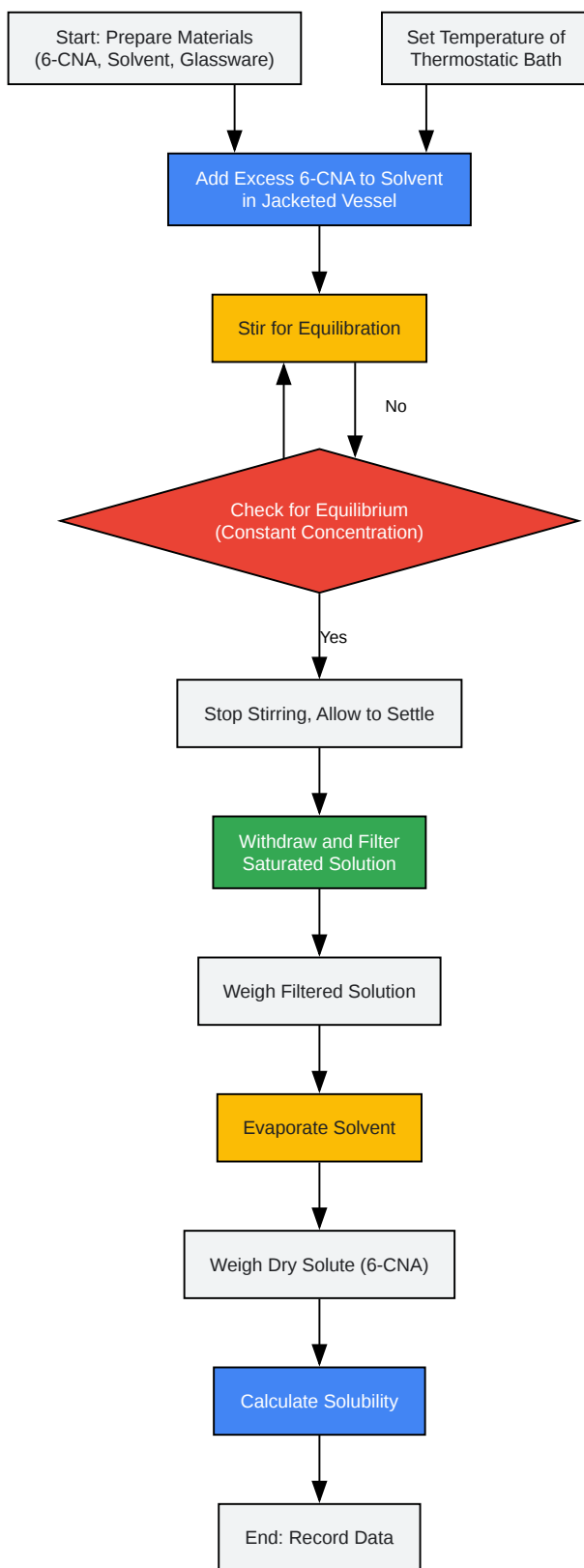
2.2. Procedure

- **Temperature Control:** Set the thermostatic water bath to the desired experimental temperature. Circulate the fluid through the jacketed glass vessel to maintain a constant temperature.
- **Sample Preparation:** Add an excess amount of **6-chloronicotinic acid** to a known mass or volume of the selected organic solvent in the jacketed glass vessel. The presence of undissolved solid is essential to ensure saturation.

- **Equilibration:** Stir the suspension vigorously using a magnetic stirrer for a sufficient time to reach solid-liquid equilibrium. The time required for equilibration can vary depending on the solvent and temperature and should be determined experimentally by taking measurements at different time intervals until a constant concentration is observed.
- **Sampling:** Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled syringe to the experimental temperature. Immediately filter the solution through a syringe filter to remove any undissolved particles.
- **Gravimetric Analysis:** Transfer the filtered saturated solution into a pre-weighed weighing bottle. Record the total mass of the bottle and the solution.
- **Solvent Evaporation:** Place the weighing bottle in a drying oven or vacuum oven at a suitable temperature to evaporate the solvent completely. The temperature should be high enough to ensure efficient evaporation but low enough to prevent decomposition of the **6-chloronicotinic acid**.
- **Mass Determination:** After complete evaporation of the solvent, cool the weighing bottle to room temperature in a desiccator and weigh it again. The mass of the remaining solid corresponds to the mass of **6-chloronicotinic acid** dissolved in the sampled volume of the solvent.
- **Data Calculation:** Calculate the solubility in terms of mole fraction, g/100g of solvent, or other desired units using the recorded masses of the dissolved solid and the solvent.
- **Repeatability:** Repeat the experiment at each temperature point at least three times to ensure the reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of **6-chloronicotinic acid** solubility using the isothermal saturation (gravimetric) method.



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Workflow for Gravimetric Solubility Determination.

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References

- 1. 6-Chloronicotinic acid | 5326-23-8 [chemicalbook.com]
- 2. 6-Chloronicotinic acid CAS#: 5326-23-8 [m.chemicalbook.com]
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